

An In-depth Technical Guide to Ametryn-13C,d3: Physical and Chemical Properties

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Compound of Interest

Compound Name: Ametryn-13C,d3

Cat. No.: B12418654

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical properties of **Ametryn-13C,d3**, an isotopically labeled form of the herbicide Ametryn. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development, metabolism studies, and environmental analysis.

Core Physical and Chemical Data

Stable isotopically labeled compounds, such as **Ametryn-13C,d3**, are essential tools in scientific research. The incorporation of heavy isotopes like Carbon-13 (^{13}C) and Deuterium (D) allows for the precise tracking and quantification of molecules in complex biological and environmental systems without the need for radioactive materials.^{[1][2][3]} **Ametryn-13C,d3** is particularly useful as an internal standard in quantitative analyses using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).^[4]

While specific experimental data for the physical properties of **Ametryn-13C,d3** are not readily available in the literature, the properties of its unlabeled counterpart, Ametryn, provide a close approximation. The slight increase in molecular weight due to isotopic labeling is not expected to significantly alter these macroscopic properties.

Table 1: Physical and Chemical Properties of Ametryn and **Ametryn-13C,d3**

Property	Ametryn	Ametryn-13C,d3	Data Source (Ametryn)
Appearance	White to off-white solid	White to off-white solid	--INVALID-LINK--
Molecular Formula	C ₉ H ₁₇ N ₅ S	C ₈ ¹³ CH ₁₄ D ₃ N ₅ S	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	227.33 g/mol	231.34 g/mol	--INVALID-LINK--, --INVALID-LINK--
CAS Number	834-12-8	834-12-8 (unlabeled)	--INVALID-LINK--
Melting Point	88-89 °C (190-192 °F)	Not explicitly reported; expected to be very similar to Ametryn.	[5]
Boiling Point	337 °C at 98.6 kPa	Not reported.	
Solubility in Water	185 mg/L at 20 °C	Not reported; expected to be very similar to Ametryn.	--INVALID-LINK--
Solubility in Organic Solvents (at 25 °C)	Acetone: 56.9 g/100 mL Methylene chloride: 61.4 g/100 mL Methanol: 51.6 g/100 mL Toluene: 46.0 g/100 mL n-Octanol: 24.2 g/100 mL n-Hexane: 1.4 g/100 mL	Not reported; expected to be very similar to Ametryn.	--INVALID-LINK--
Chemical Stability	Stable in neutral, weakly acidic, and weakly alkaline media. Hydrolyzed by strong acids (pH 1) and alkalis (pH 13).	Expected to have similar stability to Ametryn.	

Experimental Protocols

Detailed experimental protocols for the determination of the physical and chemical properties of **Ametryn-13C,d3** are not published. However, standard methodologies for organic compounds can be readily applied. The following sections outline generalized protocols for key analytical techniques.

Determination of Melting Point

The melting point of a solid is a key indicator of its purity. A sharp melting point range (typically 0.5-1 °C) is characteristic of a pure compound.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **Ametryn-13C,d3** is packed into a capillary tube to a height of 1-2 mm.
- **Apparatus:** A calibrated melting point apparatus (e.g., Mel-Temp or similar) is used.
- **Measurement:** The capillary tube is placed in the heating block of the apparatus. The temperature is increased at a slow, controlled rate (approximately 1-2 °C per minute) near the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

Determination of Solubility

Solubility is a fundamental physical property that dictates the behavior of a compound in various solvents and biological systems.

Methodology:

- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, ethanol, acetone, hexane) are used.

- Procedure: A small, accurately weighed amount of **Ametryn-13C,d3** (e.g., 1-5 mg) is placed in a vial. A known volume of the selected solvent (e.g., 1 mL) is added.
- Equilibration: The mixture is agitated vigorously at a constant temperature until equilibrium is reached (typically several hours).
- Analysis: The concentration of the dissolved **Ametryn-13C,d3** in the supernatant is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for the separation, identification, and quantification of volatile and semi-volatile compounds.

Methodology:

- Instrumentation: A gas chromatograph coupled to a mass spectrometer with an electron impact (EI) ionization source is used.
- Chromatographic Conditions:
 - Column: A non-polar capillary column, such as an HP-5MS (30 m x 0.25 mm i.d., 0.25 µm film thickness), is typically employed.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min).
 - Injector: Splitless injection at 250 °C.
 - Oven Temperature Program: A temperature gradient is used to ensure optimal separation, for example, starting at 50 °C and ramping up to 300 °C.
- Mass Spectrometry Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.

- Acquisition Mode: Full scan for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis. Key ions for Ametryn are m/z 227 (molecular ion) and characteristic fragment ions.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

LC-MS/MS is highly sensitive and selective, making it ideal for analyzing non-volatile compounds in complex matrices.

Methodology:

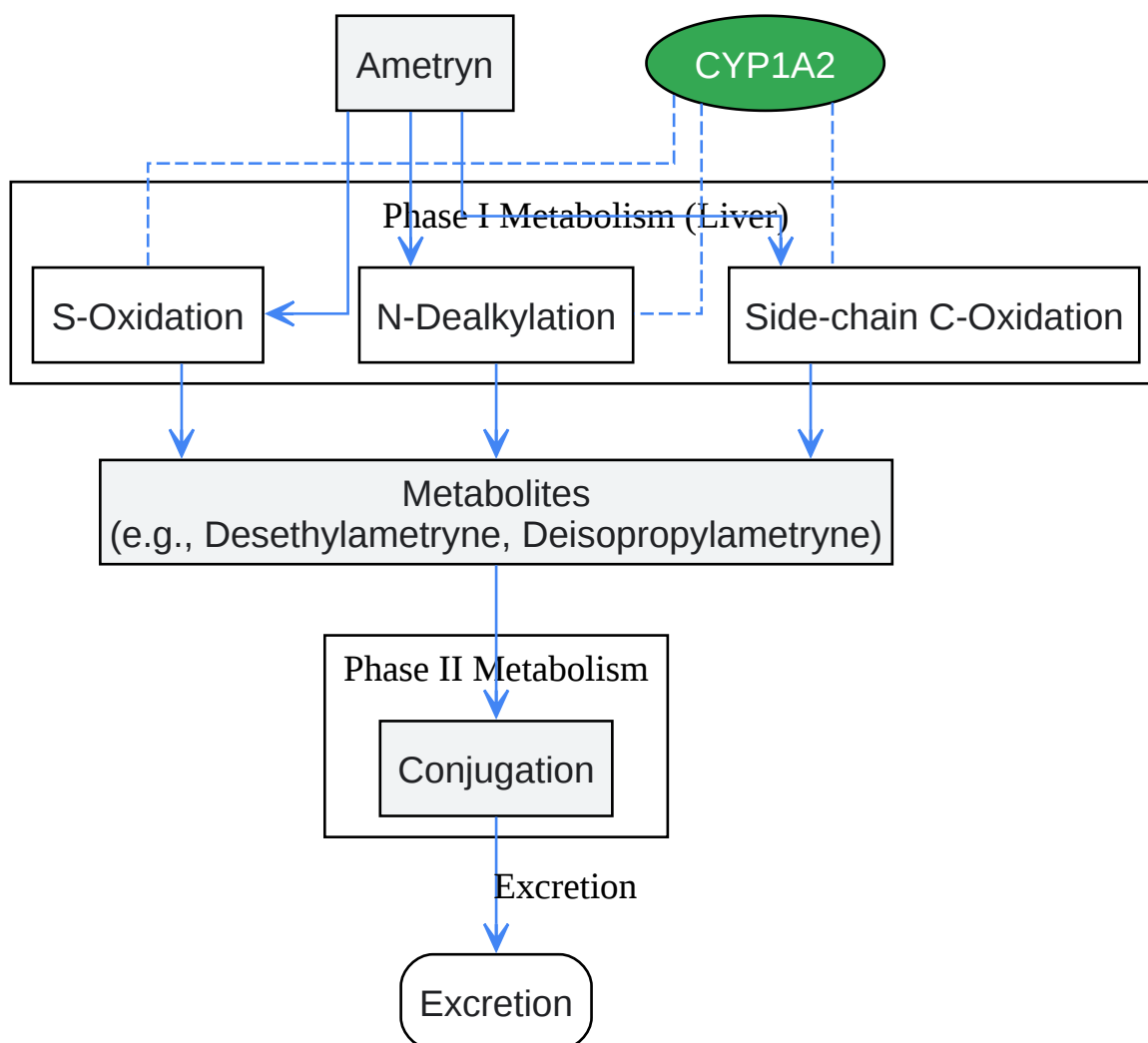
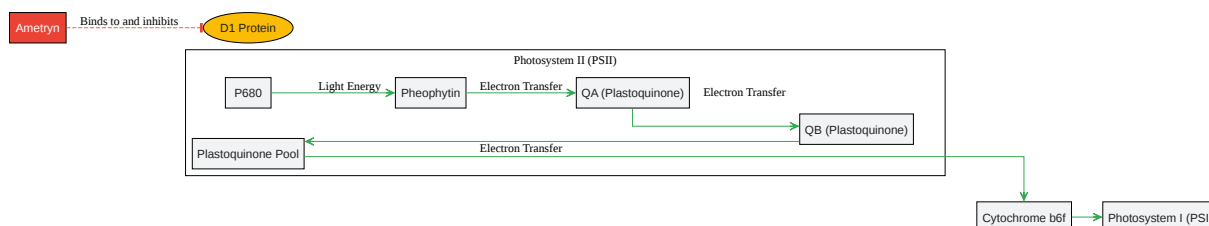
- Instrumentation: A high-performance liquid chromatograph coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Conditions:
 - Column: A reversed-phase column, such as a C18 column, is commonly used.
 - Mobile Phase: A gradient of acetonitrile and water, often with additives like formic acid or ammonium acetate to improve ionization.
 - Flow Rate: A typical flow rate is around 0.3-0.5 mL/min.
- Mass Spectrometry Conditions:
 - Ionization Mode: Positive ion electrospray ionization (ESI+).
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity in quantitative studies.

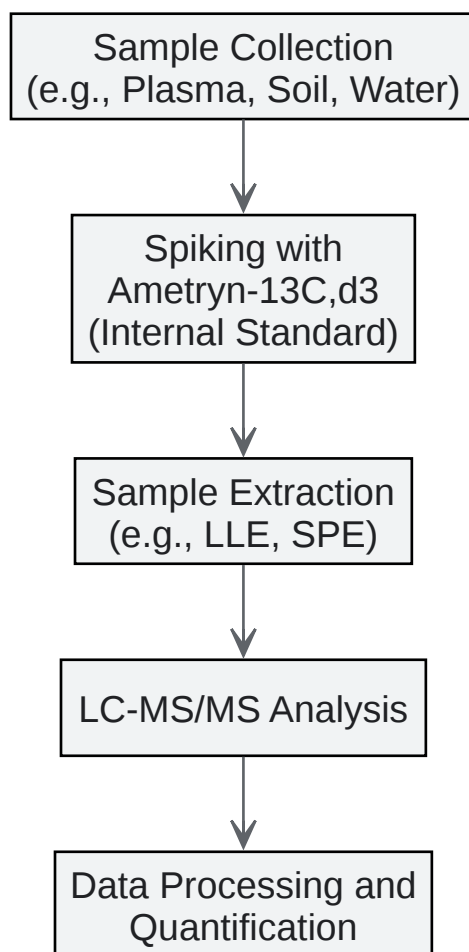
Signaling and Metabolic Pathways

Inhibition of Photosynthesis

Ametryn, like other triazine herbicides, acts as a potent inhibitor of photosynthesis in susceptible plants. Its primary target is the D1 protein in Photosystem II (PSII) of the photosynthetic electron transport chain. By binding to the D1 protein, Ametryn blocks the flow

of electrons, leading to a cascade of events that ultimately cause oxidative damage and cell death.





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References

- 1. Isotope Labelled Compounds [simsonpharma.com]
- 2. Principles and Characteristics of Isotope Labeling - Creative Proteomics [creative-proteomics.com]
- 3. Isotopic labeling - Wikipedia [en.wikipedia.org]
- 4. medchemexpress.com [medchemexpress.com]

- 5. Ametryn | C₉H₁₇N₅S | CID 13263 - PubChem [pubchem.ncbi.nlm.nih.gov]
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